

Personal protective equipment for handling NU6102

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Compound of Interest

Compound Name: NU6102

Cat. No.: B1677023

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Essential Safety and Handling Guide for NU6102

This guide provides crucial safety and logistical information for the handling and disposal of **NU6102**, a potent CDK1 and CDK2 inhibitor. While not classified as hazardous under REACH regulations, it is imperative for researchers, scientists, and drug development professionals to treat this compound with a high degree of caution due to its biological activity and a potential, though unconfirmed, classification of "Toxicity: Carcinogenic / Teratogenic (D)" by at least one supplier. Adherence to these procedural guidelines is essential for ensuring laboratory safety and minimizing exposure risk.

Personal Protective Equipment (PPE) for Handling NU6102

A multi-layered approach to PPE is mandatory when working with **NU6102** in both solid and solution forms. The following table summarizes the recommended PPE for various laboratory activities.

Activity	Eye Protection	Hand Protection	Protective Clothing	Respiratory Protection
Weighing and Aliquoting (Solid Form)	Chemical splash goggles	Two pairs of nitrile gloves (double-gloving)	Disposable lab coat	NIOSH-approved N95 or higher-rated respirator
Solution Preparation and Handling	Chemical splash goggles	Nitrile gloves	Standard lab coat	Work in a certified chemical fume hood
In Vitro/In Vivo Experiments	Safety glasses with side shields	Nitrile gloves	Standard lab coat	Work in a certified chemical fume hood or biological safety cabinet
Waste Disposal	Chemical splash goggles	Heavy-duty nitrile gloves	Standard lab coat	Not generally required if handling sealed containers

Experimental Protocols: Safe Handling and Disposal Procedures

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Log the compound's arrival, quantity, and assigned storage location in your chemical inventory.
- Store **NU6102** in a cool, dry, and dark place, away from incompatible materials. Recommended storage temperatures are +4°C for short-term and -20°C for long-term storage.^[1]

Handling Procedures:

- Designated Area: All work with **NU6102** should be conducted in a designated and clearly marked area.
- Ventilation: All manipulations of the solid compound and concentrated solutions must be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.
- Avoid Contamination: Use dedicated spatulas, glassware, and other equipment. If not possible, thoroughly decontaminate equipment after use.
- Hand Washing: Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

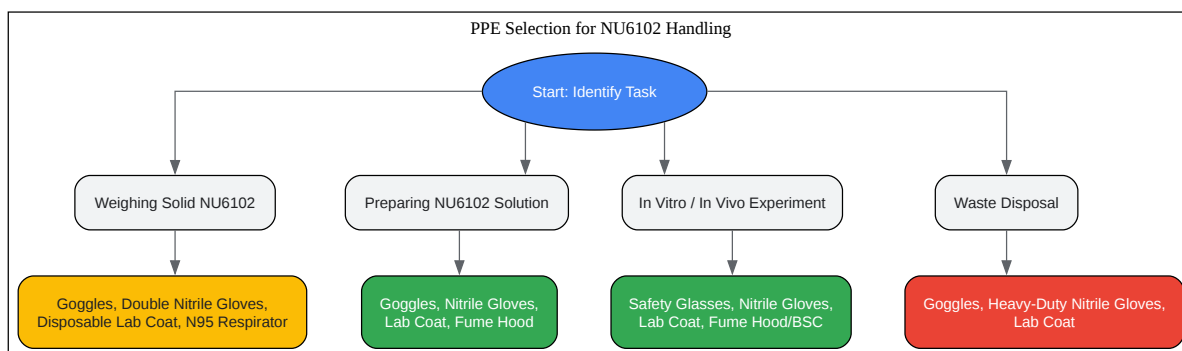
Disposal Plan:

Proper disposal of **NU6102** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Solid Waste: All disposable items that have come into contact with **NU6102**, such as pipette tips, tubes, and gloves, should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated media should be collected in a labeled, leak-proof hazardous waste container. Do not pour down the drain.
- Decontamination: All non-disposable equipment should be decontaminated. A common procedure is to rinse surfaces with a suitable solvent (e.g., ethanol or a detergent solution) followed by a thorough water rinse. The rinsate should be collected as hazardous waste.
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The defaced, empty container can then be disposed of in the regular trash.

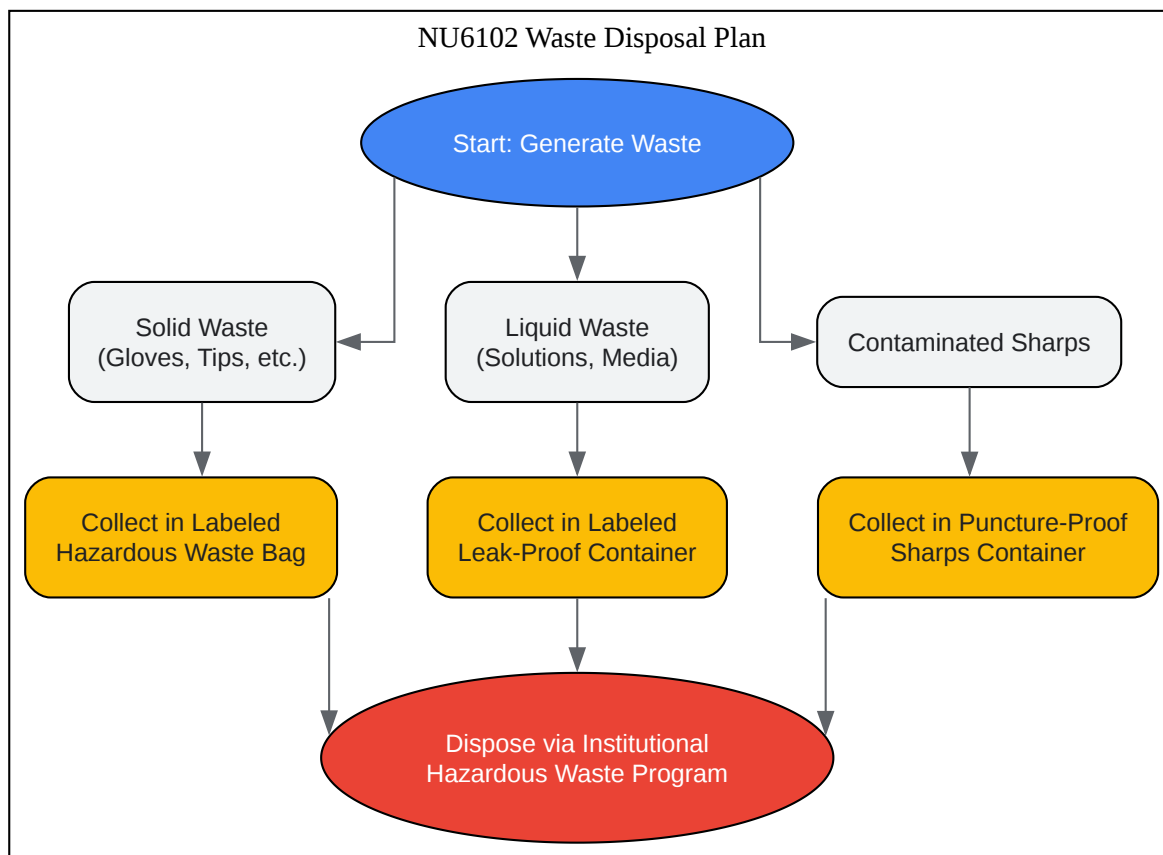
Visualizing Safety Workflows

To further clarify the procedural steps for handling **NU6102**, the following diagrams illustrate the recommended workflows for personal protective equipment selection and the disposal of contaminated waste.



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Caption: PPE selection workflow for handling **NU6102**.



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Caption: Disposal plan for **NU6102**-contaminated waste.

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References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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